

6-Methylpicolinic Acid-Thioamide: A Technical Overview

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Compound of Interest

Compound Name: 6-Methylpicolinic acid-thioamide

Cat. No.: B1221112

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available chemical and physical properties of **6-Methylpicolinic acid-thioamide**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental protocols, extensive spectroscopic data, and information on the biological activity of this specific compound are not readily available in the public domain. The information presented herein is based on foundational data and general knowledge of related compounds.

Core Chemical Properties

6-Methylpicolinic acid-thioamide, also known as 6-methyl-2-pyridinecarbothioamide, is a sulfur-containing organic compound. The presence of a thioamide group in place of a more common amide group can significantly influence its physicochemical properties, including hydrogen bonding capacity, nucleophilicity, and reactivity. Thioamides are known to be more reactive towards both nucleophiles and electrophiles compared to their amide counterparts.

The substitution of an amide with a thioamide can also enhance the metabolic stability of molecules, making them more resistant to enzymatic degradation, a property that is of interest in drug development.^[1]

Table 1: Physicochemical Properties of **6-Methylpicolinic Acid-Thioamide**

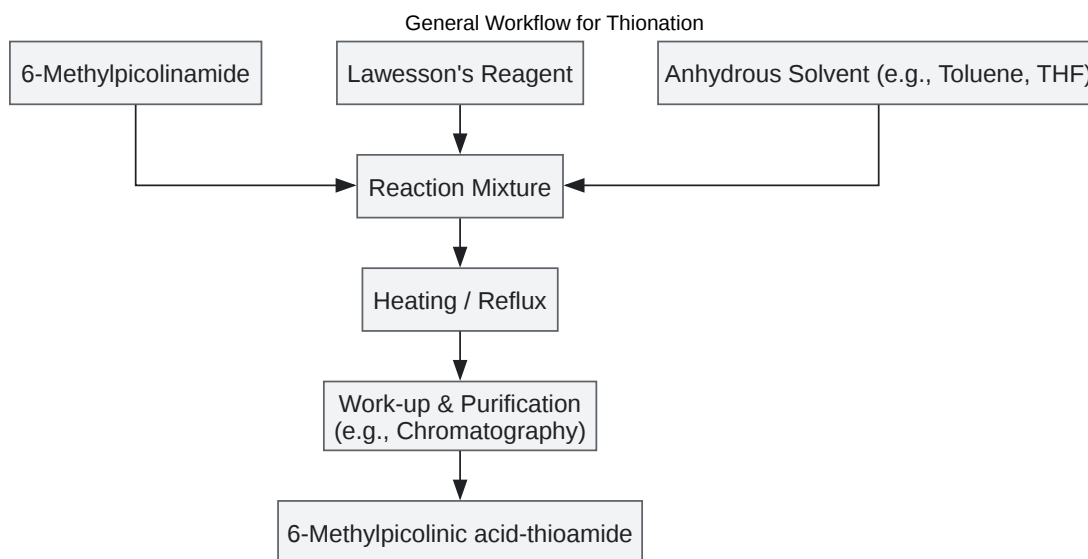
Property	Value	Source
CAS Number	5933-30-2	[2]
Molecular Formula	C ₇ H ₈ N ₂ S	[2]
Molecular Weight	152.22 g/mol	[2]
Melting Point	103-104 °C	[2]
InChI	InChI=1S/C7H8N2S/c1-5-3-2-4-6(9-5)7(8)10/h2-4H,1H3,(H2,8,10)	
InChIKey	USBNVICEAWQVGN-UHFFFAOYSA-N	
Canonical SMILES	CC1=NC(=CC=C1)C(=S)N	

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and characterization of **6-Methylpicolinic acid-thioamide** are not available in the current scientific literature. However, the synthesis of similar pyridinecarbothioamides has been reported through various methods. A general approach involves the thionation of the corresponding amide, 6-methylpicolinamide.

General Synthesis Workflow: Thionation of 6-Methylpicolinamide

The conversion of an amide to a thioamide is commonly achieved using a thionating agent. Lawesson's reagent is a widely used reagent for this purpose. The following diagram illustrates a generalized workflow for such a reaction.



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Caption: Generalized workflow for the synthesis of **6-Methylpicolinic acid-thioamide**.

Disclaimer: This is a generalized protocol and has not been specifically validated for **6-Methylpicolinic acid-thioamide**. The reaction conditions, including solvent, temperature, and reaction time, would require optimization.

Spectroscopic Data

No specific spectroscopic data (NMR, IR, Mass Spectrometry) for **6-Methylpicolinic acid-thioamide** has been found in the reviewed literature. Characterization of this compound would require standard analytical techniques to confirm its structure and purity.

Biological Activity and Signaling Pathways

There is currently no available information in the scientific literature regarding the biological activity or potential signaling pathways associated with **6-Methylpicolinic acid-thioamide**. Studies on other picolinamide derivatives have shown a wide range of biological activities, but these cannot be directly extrapolated to the thioamide derivative. Therefore, a diagram of a signaling pathway involving this compound cannot be provided.

Conclusion

6-Methylpicolinic acid-thioamide is a compound for which basic chemical identifiers and a melting point are known. However, a significant gap exists in the scientific literature concerning its detailed chemical properties, synthesis, and biological function. This presents an opportunity for further research to characterize this molecule and explore its potential applications. Researchers interested in this compound would need to undertake de novo synthesis, full analytical characterization, and biological screening to elucidate its properties.

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References

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